

Personal protective equipment for handling But-2-yne-1,1-diol

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Compound of Interest

Compound Name: *But-2-yne-1,1-diol*

Cat. No.: *B8596361*

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Essential Safety and Handling Guide for 2-Butyne-1,4-diol

Important Advisory: The following information pertains to 2-Butyne-1,4-diol (CAS No. 110-65-6). There is limited specific safety and handling data available for its isomer, **But-2-yne-1,1-diol**. While these compounds are structurally related, their physical, chemical, and toxicological properties may differ significantly. This guide should be used as a preliminary reference for handling 2-Butyne-1,4-diol and should not be directly applied to **But-2-yne-1,1-diol** without a thorough risk assessment conducted by qualified professionals.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal guidelines for researchers, scientists, and drug development professionals working with 2-Butyne-1,4-diol.

Summary of Hazards

2-Butyne-1,4-diol is a hazardous substance that can cause severe health effects.^{[1][2][3]} It is toxic if swallowed, inhaled, or in contact with skin.^{[1][2]} The compound is corrosive and can cause severe skin burns and serious eye damage.^{[1][2][3]} It may also cause an allergic skin reaction, respiratory irritation, and may have carcinogenic effects.^{[1][2]} Prolonged or repeated exposure may cause damage to organs.^{[1][2][4]}

Quantitative Data for 2-Butyne-1,4-diol

Property	Value	Reference
Molecular Formula	C4H6O2	[1][5]
Molecular Weight	86.09 g/mol	[6]
Appearance	Beige solid	[1]
Melting Point	54 - 58 °C	[1]
Boiling Point	238 °C	[1]
Flash Point	152 °C	[1]
pH	6.4	[1]
Vapor Pressure	1.33 mbar @ 102 °C	[1]
Specific Gravity	1.200	[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling 2-Butyne-1,4-diol. The following table outlines the recommended PPE.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing severe eye damage.[1][3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a lab coat, and full-body protective clothing.	Prevents skin contact, which can cause burns, allergic reactions, and toxic effects.[1][3][7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is necessary.	Protects against inhalation of toxic dust or vapors, which can cause respiratory irritation and systemic toxicity.[1][2][3]

Experimental Protocol: Safe Handling and Disposal

1. Engineering Controls and Preparation:

- Always handle 2-Butyne-1,4-diol in a well-ventilated area, preferably within a certified chemical fume hood.[1][2]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[2]
- Keep the compound away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and finely powdered metals.[2][8]

2. Personal Protective Equipment (PPE) Donning:

- Before handling the chemical, put on all required PPE as specified in the table above.
- Inspect gloves for any signs of damage before use.[7]

3. Handling and Use:

- Avoid creating dust when handling the solid form.[1][2] If appropriate, moisten the substance to prevent dusting.[3][8]
- Do not eat, drink, or smoke in the area where the chemical is handled.[1][3]
- Wash hands and any exposed skin thoroughly after handling.[1]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- The storage area should be designated as a corrosives area and be locked.[1][2]

5. Spill Response:

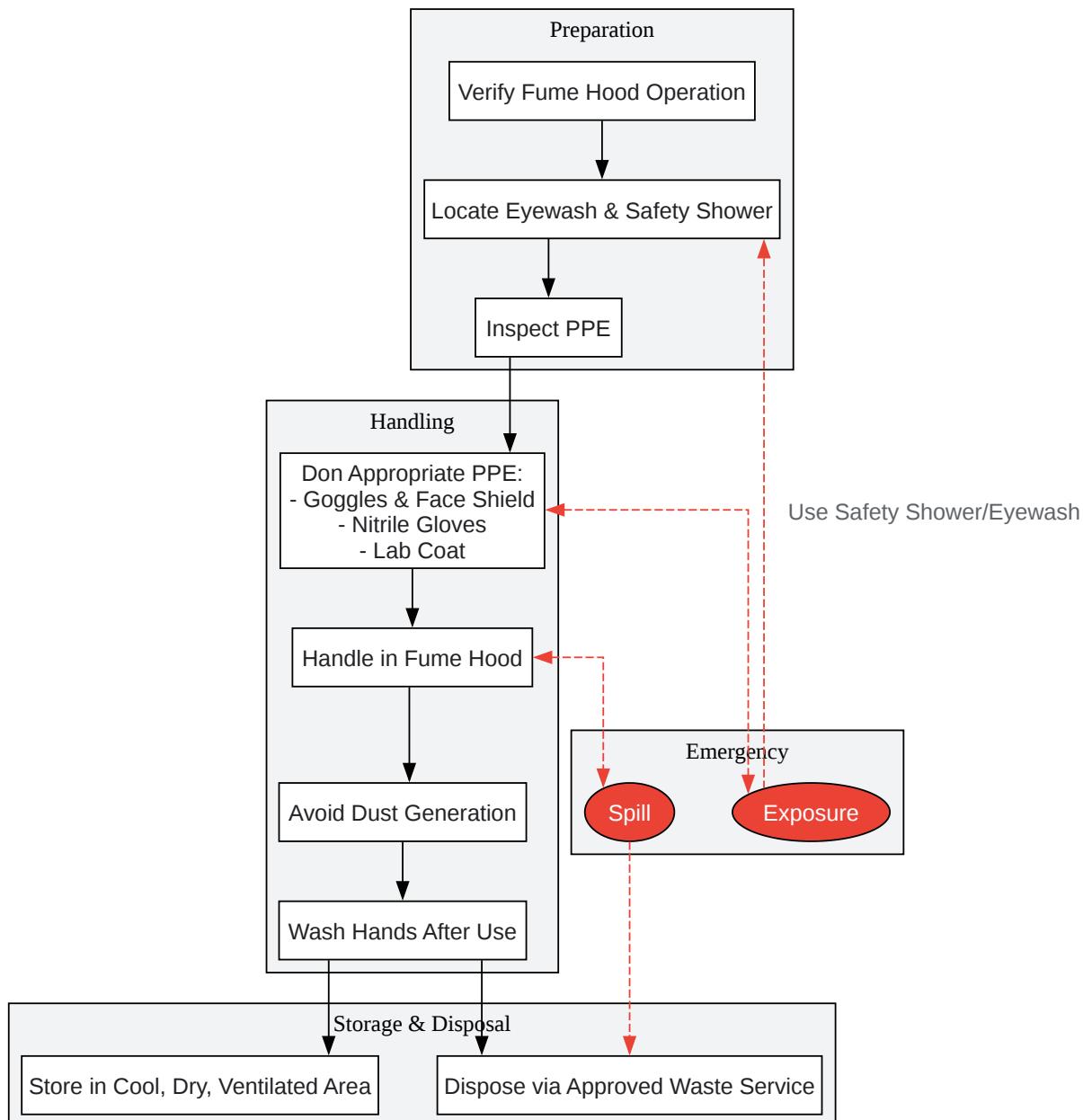
- In case of a spill, evacuate the area.[1][2]

- Wearing full PPE, including respiratory protection, sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[1][2][3]
- Avoid flushing the chemical into surface water or the sanitary sewer system.[1][2]

6. Disposal:

- Dispose of waste material and contaminated clothing in accordance with all applicable federal, state, and local regulations.[1][8]
- The disposal should be carried out by a licensed waste disposal company.[1][2]

Workflow Diagram

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Caption: Workflow for safe handling of 2-Butyne-1,4-diol.

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